

An In-depth Technical Guide to 12-Methoxy-12-oxododecanoic Acid

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Compound of Interest

Compound Name: 12-Methoxy-12-oxododecanoic acid

Cat. No.: B030163

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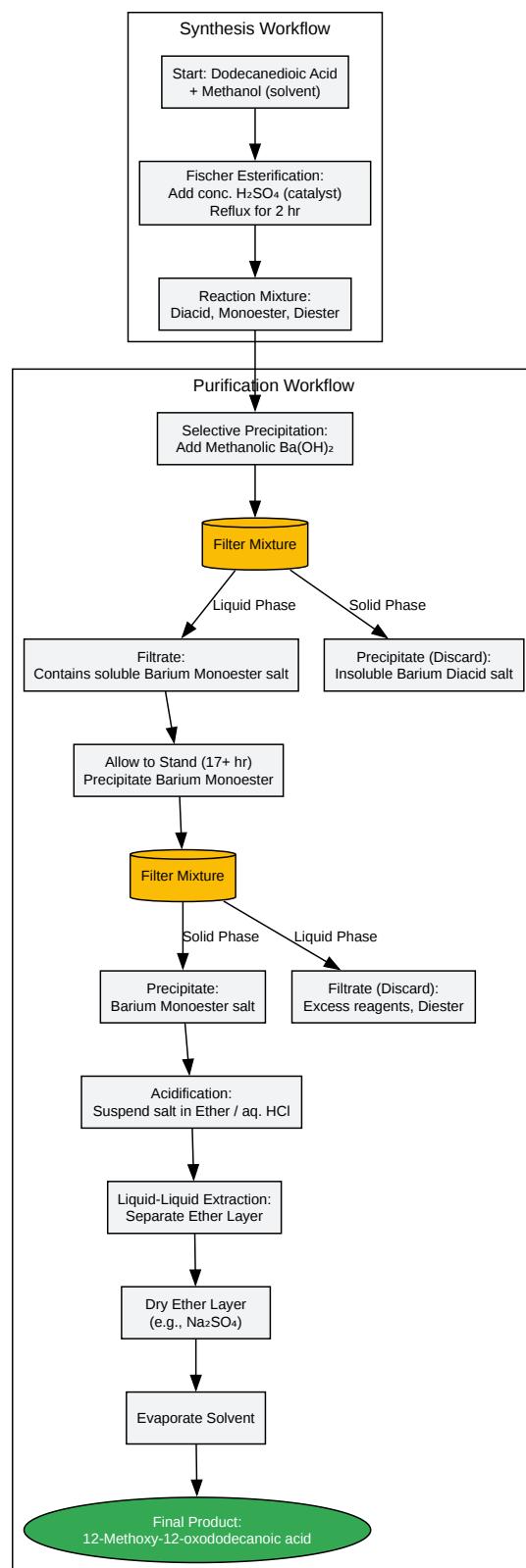
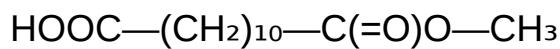
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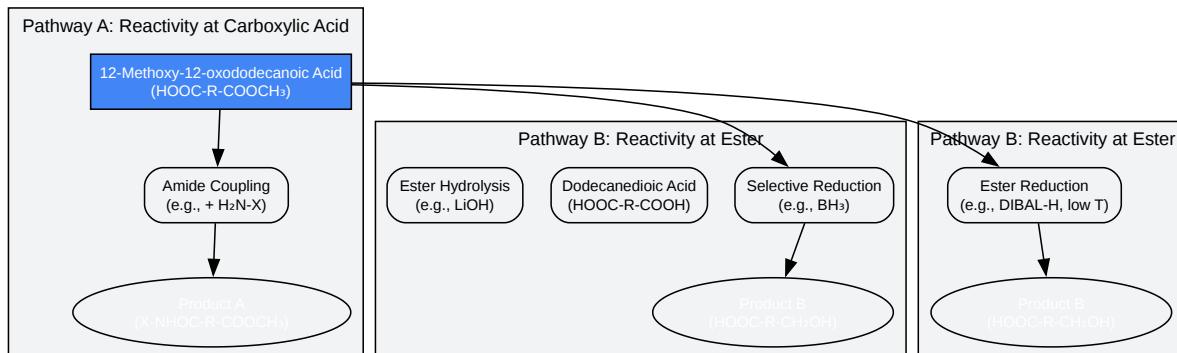
This guide provides a comprehensive technical overview of **12-Methoxy-12-oxododecanoic acid**, a bifunctional organic molecule of significant interest to researchers in polymer chemistry, organic synthesis, and materials science. This document moves beyond a simple data sheet to offer field-proven insights into its synthesis, characterization, and application, grounded in established chemical principles.

Introduction and Core Chemical Identity

12-Methoxy-12-oxododecanoic acid, also widely known as dodecanedioic acid monomethyl ester, is a C13 linear aliphatic chain possessing two distinct terminal functional groups: a carboxylic acid and a methyl ester.^{[1][2][3]} This structural dichotomy is the cornerstone of its utility, enabling selective, stepwise chemical transformations. It serves as a versatile building block or linker molecule in the synthesis of more complex structures such as specialty polyamides, polyesters, and other functional materials.^{[2][4][5]}

The CAS Registry Number for this compound is 3903-40-0.^{[1][6][7][8]} Its IUPAC name is **12-methoxy-12-oxododecanoic acid**.^{[6][9][10][11]}





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